

avoiding experimental artifacts with MRS2365

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Compound of Interest

Compound Name: MRS2365

Cat. No.: B15569051

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MRS2365 Technical Support Center

Welcome to the technical support center for **MRS2365**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **MRS2365** effectively and avoiding potential experimental artifacts.

Frequently Asked Questions (FAQs)

Q1: What is **MRS2365** and what is its primary mechanism of action?

MRS2365 is a highly potent and selective agonist for the P2Y1 purinergic receptor.^{[1][2][3]} Its mechanism of action involves binding to and activating the Gq-coupled P2Y1 receptor. This activation stimulates phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium stores.^{[4][5]}

Q2: How selective is **MRS2365** for the P2Y1 receptor?

MRS2365 exhibits high selectivity for the P2Y1 receptor. It displays no significant activity at P2Y12 receptors and only very low agonist activity at P2Y13 receptors, especially at concentrations up to 1 μM .^{[1][2][3]} This makes it a valuable tool for isolating and studying P2Y1-mediated signaling pathways.

Q3: My in vivo results with **MRS2365** are unexpected. Could there be off-target effects?

A significant potential artifact in in vivo studies is the rapid metabolic conversion of **MRS2365**. Following administration, **MRS2365** can be quickly dephosphorylated to its nucleoside metabolite, AST-004.[6] This metabolite does not activate P2Y1 receptors but instead acts as an agonist at A1 and A3 adenosine receptors.[6] Therefore, observed in vivo effects could be partially or wholly attributable to adenosine receptor activation, confounding the interpretation of P2Y1 receptor function.[6] It is crucial to consider this metabolic pathway when designing and interpreting in vivo experiments.

Q4: I am observing a diminished response to **MRS2365** over time in my cell-based assays. What could be the cause?

Prolonged or repeated exposure of cells to **MRS2365** can lead to rapid desensitization of the P2Y1 receptor.[7] This is a common phenomenon for many G protein-coupled receptors (GPCRs). Pre-activation of the P2Y1 receptor with **MRS2365** has been shown to cause a significant rightward shift in the concentration-effect curve for subsequent ADP-induced responses, indicating a loss of receptor sensitivity.[7]

Q5: In my platelet aggregation assay, **MRS2365** only induces shape change but not full aggregation. Is this expected?

Yes, this is the expected outcome. In human platelets, the activation of the P2Y1 receptor by **MRS2365** is sufficient to induce a shape change, but it does not cause sustained aggregation on its own.[7] Full platelet aggregation requires the simultaneous activation of the Gi-coupled P2Y12 receptor.[4][7] **MRS2365** can be used to induce sustained aggregation if co-administered with an agonist for a Gi/z-linked receptor, such as epinephrine which acts on the α 2A-adrenergic receptor.[7]

Troubleshooting Guides

Problem: Inconsistent results in calcium mobilization assays.

Possible Cause	Troubleshooting Step
Cell Health and Viability	Ensure cells are healthy, have a consistent passage number, and are plated at the correct density. Use a positive control for an endogenous receptor to confirm cell responsiveness. [8]
Receptor Desensitization	Minimize pre-incubation times with MRS2365. If repeated additions are necessary, allow for a sufficient washout period for the receptors to resensitize.
Dye Loading Issues	Optimize the concentration of the calcium-sensitive dye and the loading time and temperature. Ensure complete removal of extracellular dye before the assay. [9]
Compound Solubility	MRS2365 is soluble in water. [1] [3] [10] [11] Ensure it is fully dissolved before use. Prepare fresh dilutions for each experiment.

Problem: Unexpected or lack of response in platelet aggregation studies.

Possible Cause	Troubleshooting Step
Incorrect Assay Conditions	For full aggregation, ensure co-stimulation with a P2Y12 agonist (like ADP) or another Gi-pathway activator.[7]
Platelet Preparation	Prepare platelet-rich plasma (PRP) carefully to avoid premature activation. Ensure the final platelet count is within the recommended range. [12]
Instrument Calibration	Properly calibrate the aggregometer using platelet-poor plasma (PPP) for 100% aggregation and PRP for 0% aggregation.[12]
Degradation of MRS2365	While MRS2365 is more stable than ADP, proper storage is important. Store stock solutions at -80°C as recommended.[3]

Quantitative Data Summary

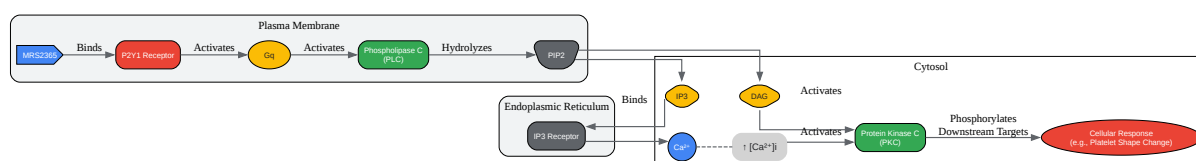
Table 1: Potency and Selectivity of **MRS2365**

Parameter	Value	Receptor	Species	Reference
EC50	0.4 nM	P2Y1	Human	[1][2][3][13]
EC50	1.2 ± 0.2 nM	P2Y1	-	[1]
EC50 (Desensitization)	34 nM	P2Y1	Human	[7]
Activity at P2Y12	No agonist activity	P2Y12	-	[1][2][3]
Activity at P2Y13	Very low agonist activity (at concentrations up to 1 µM)	P2Y13	-	[1][2][3]

Experimental Protocols & Visualizations

P2Y1 Receptor Signaling Pathway

Activation of the P2Y1 receptor by **MRS2365** initiates a cascade of intracellular events, primarily mediated by the Gq protein. This leads to an increase in intracellular calcium, which is a key second messenger for many cellular responses.

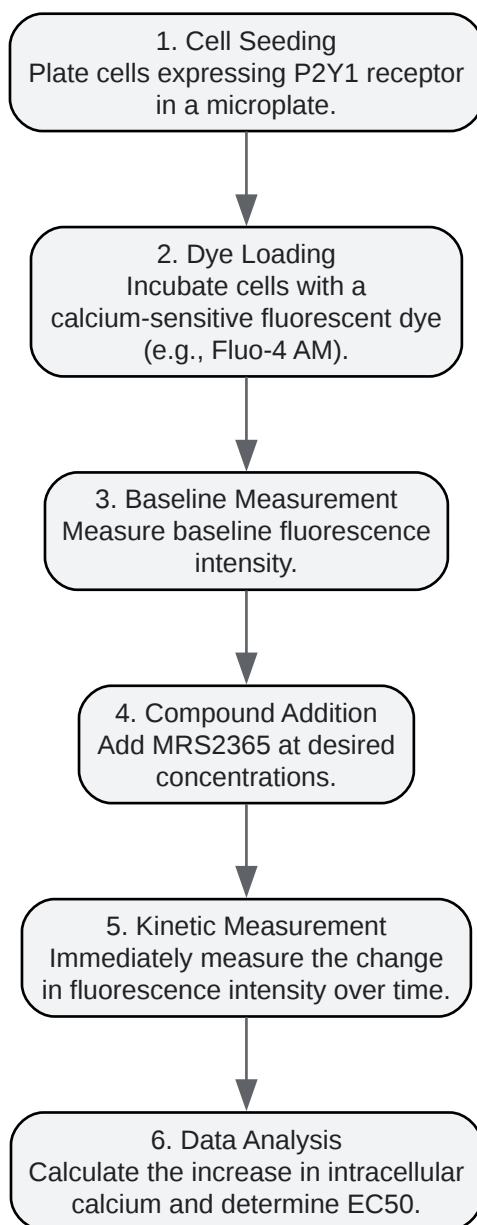


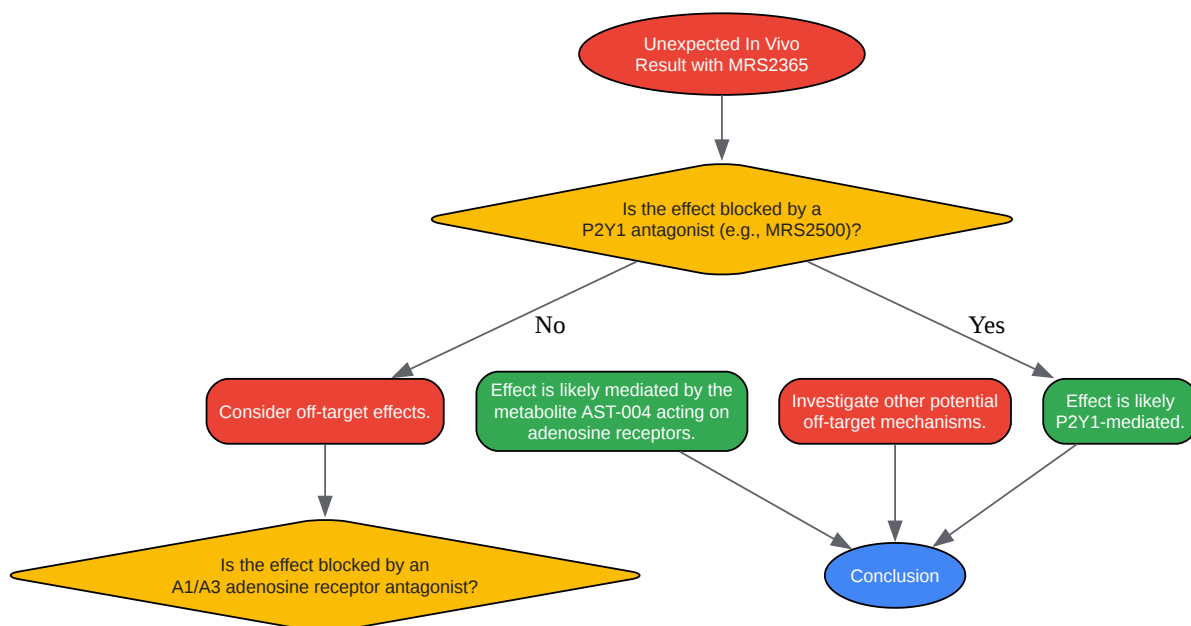
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Caption: P2Y1 receptor signaling cascade initiated by **MRS2365**.

Experimental Workflow: Calcium Mobilization Assay

This workflow outlines the key steps for measuring changes in intracellular calcium following P2Y1 receptor activation by **MRS2365**.





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